

# Application Notes and Protocols: Posaconazole for the Prevention of Invasive Fungal Infections

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## Compound of Interest

Compound Name: Posaconazole Acetate

Cat. No.: B15291842

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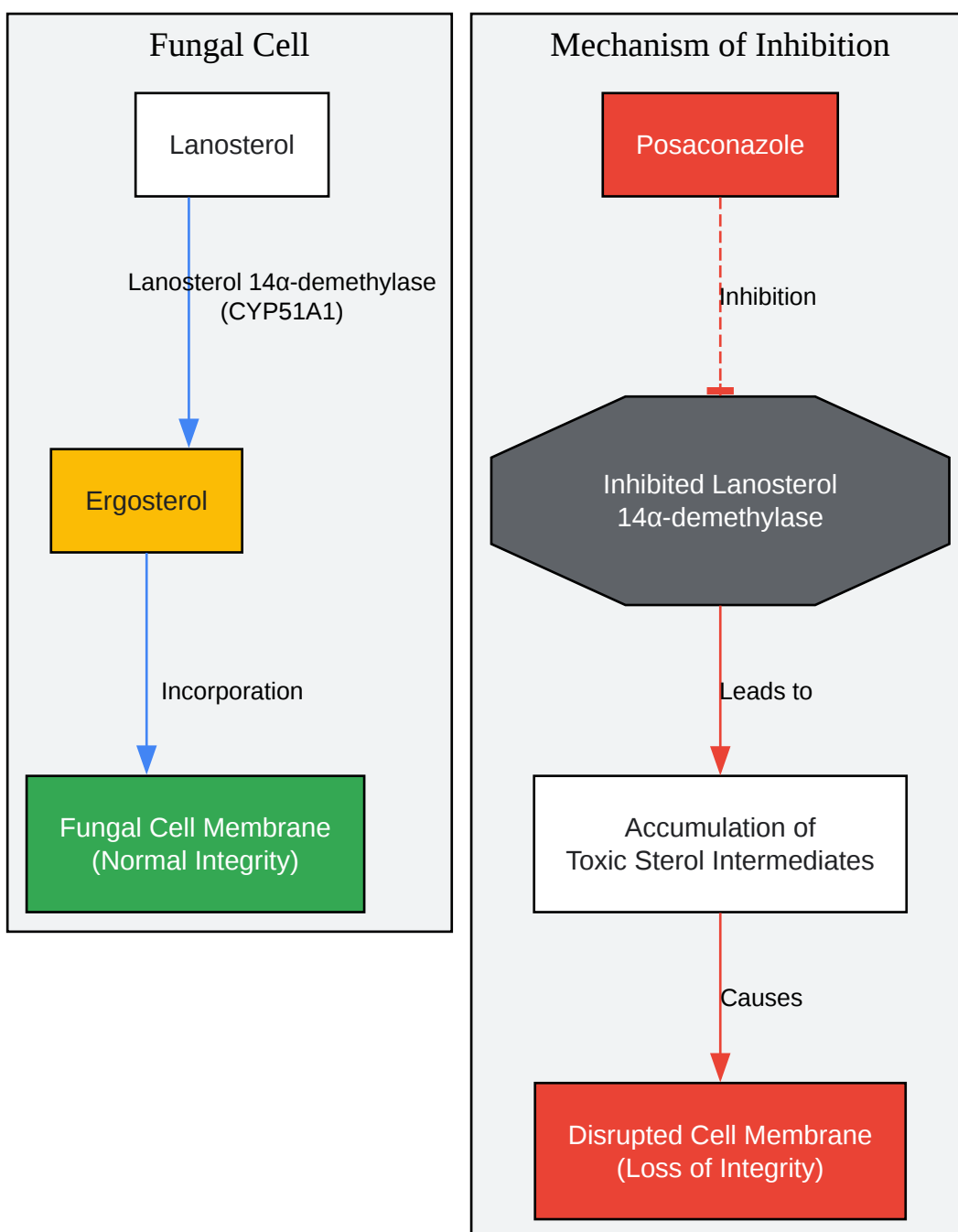
For Researchers, Scientists, and Drug Development Professionals

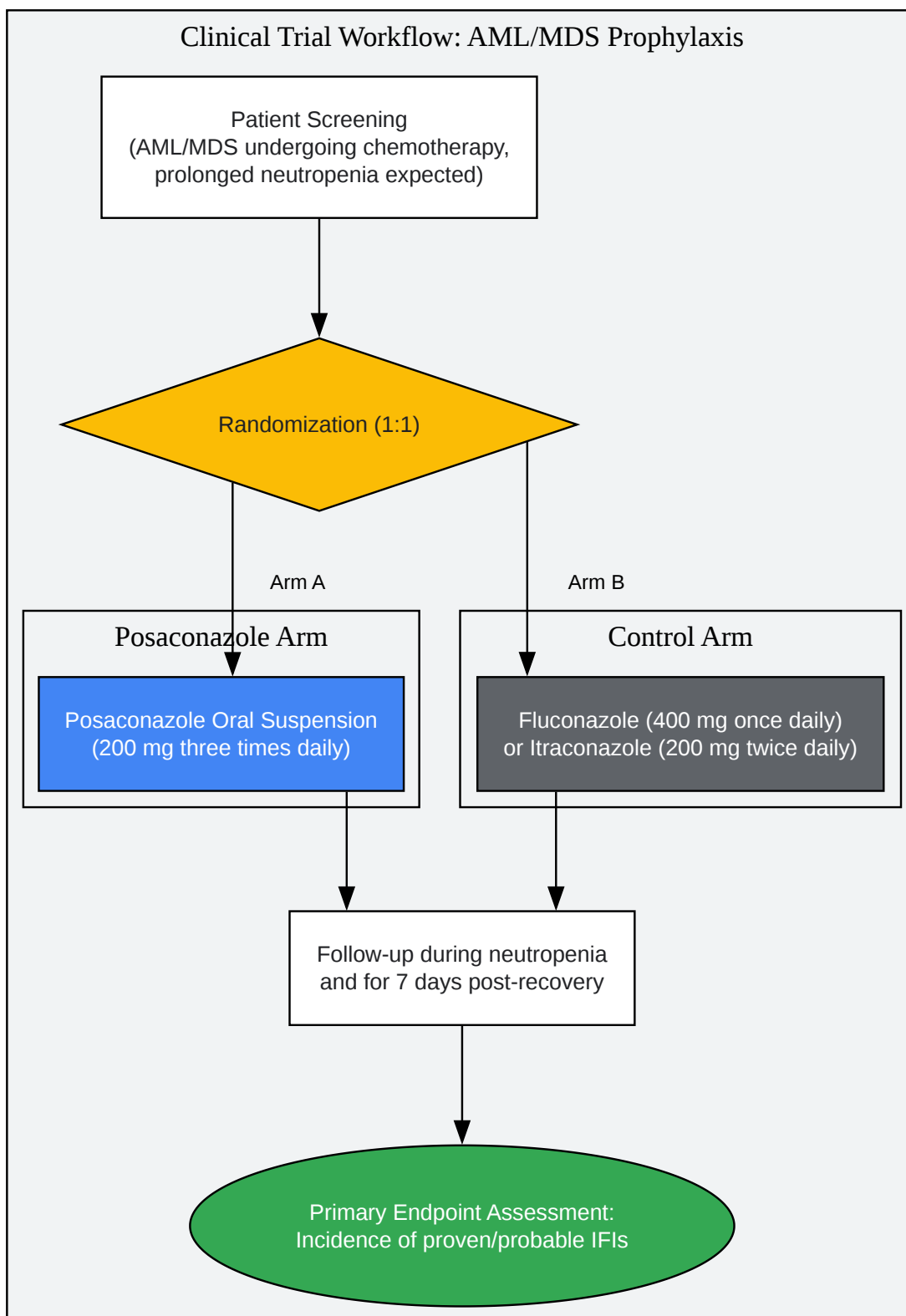
These application notes provide a comprehensive overview of the use of posaconazole for the prophylaxis of invasive fungal infections (IFIs). This document includes details on its mechanism of action, key clinical trial data, and protocols for its application in high-risk patient populations.

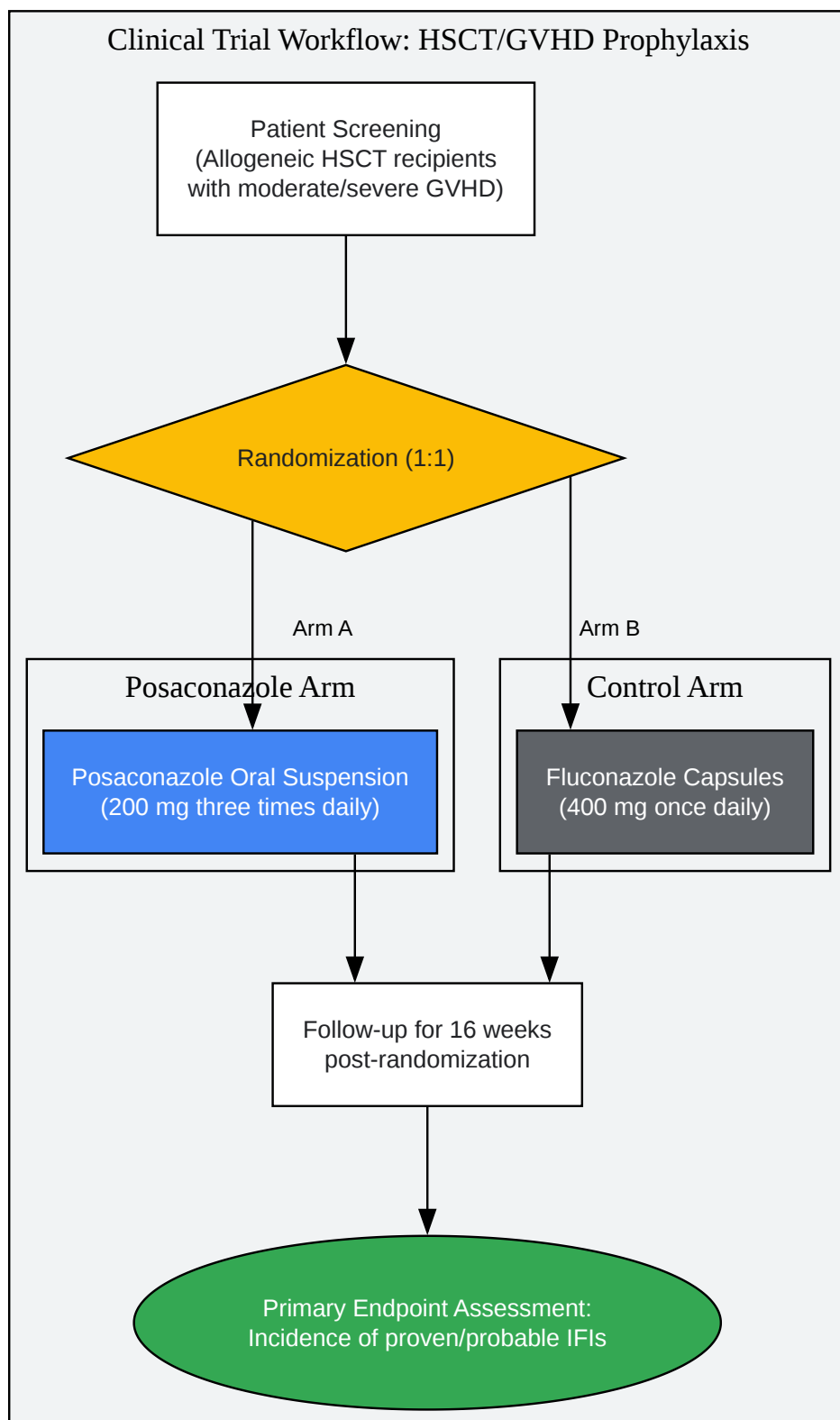
## Mechanism of Action

Posaconazole is a broad-spectrum triazole antifungal agent.<sup>[1][2]</sup> Its primary mechanism of action involves the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14 $\alpha$ -demethylase.<sup>[3][4][5]</sup> This enzyme is a critical component in the biosynthesis of ergosterol, an essential sterol in the fungal cell membrane that is analogous to cholesterol in mammalian cells.

By inhibiting 14 $\alpha$ -demethylase, posaconazole disrupts the synthesis of ergosterol, leading to the accumulation of toxic methylated sterol precursors.<sup>[4]</sup> This alters the integrity and function of the fungal cell membrane, ultimately inhibiting fungal growth and replication.<sup>[1][6]</sup>







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## References

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